Application Notes and Protocols for Yohimbic Acid Hydrate as a Reference Standard

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Compound of Interest

Compound Name:	*Yohimbic acid hydrate*
CAS No.:	*207801-27-2*
Cat. No.:	*B1683617*

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Introduction

Yohimbic acid hydrate is an amphoteric demethylated derivative and a primary metabolite of yohimbine, an indole alkaloid extracted from the bark of the Pausinystalia yohimbe tree.[1] As a key analyte in pharmacokinetic studies, a degradation product in stability testing of yohimbine, and a potential pharmacologically active molecule in its own right, a well-characterized reference standard of **yohimbic acid hydrate** is essential for accurate quantification and identification. These application notes provide detailed protocols for the use of **yohimbic acid hydrate** as a reference standard in analytical and biological research.

Chemical and Physical Properties

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Property	Value
Chemical Name	(1S,15R,18S,19R,20S)-18-hydroxy-1,3,11,12,14,15,16,17,18,19,20,21-dodecahydroyohimban-19-carboxylic acid hydrate
Molecular Formula	$C_{20}H_{24}N_2O_3 \cdot H_2O$
Molecular Weight	358.43 g/mol
CAS Number	522-87-2 (anhydrous)
Appearance	White to off-white powder
Solubility	Soluble in methanol, ethanol, and aqueous buffers with pH adjustment.

Certificate of Analysis (Representative Example)

A certified reference standard of **yohimbic acid hydrate** should be accompanied by a Certificate of Analysis (CoA). Below is a representative example of a CoA, outlining the typical information provided.

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Test	Specification	Result	Method
Appearance	White to off-white powder	Conforms	Visual Inspection
Identity (IR)	Conforms to reference spectrum	Conforms	Infrared Spectroscopy
Identity (^{1}H-NMR)	Conforms to structure	Conforms	Nuclear Magnetic Resonance
Purity (HPLC)	≥ 98.5%	99.2%	HPLC-UV
Water Content (Karl Fischer)	4.5% - 5.5%	5.1%	Karl Fischer Titration
Residual Solvents	Meets USP <467> limits	Conforms	GC-HS
Heavy Metals	≤ 20 ppm	< 10 ppm	ICP-MS
Assay (on anhydrous basis)	98.0% - 102.0%	99.8%	Titration

Analytical Applications and Protocols

Yohimbic acid hydrate is a critical reference standard for the accurate quantification in various matrices, including pharmaceutical formulations, biological samples, and in studies of yohimbine degradation.

High-Performance Liquid Chromatography (HPLC-UV) Method for Quantification

This protocol is adapted from established methods for yohimbine and its degradation products and should be validated for the specific matrix being analyzed.

3.1.1. Experimental Protocol: HPLC-UV

- Instrumentation: A standard HPLC system equipped with a UV-Vis detector, autosampler, and column oven.

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- Chromatographic Conditions:
  - Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
  - Mobile Phase: A mixture of methanol and water (e.g., 70:30 v/v) or a buffered mobile phase such as 0.5% aqueous triethylamine (pH 3.0, adjusted with orthophosphoric acid) and methanol (65:35 v/v).[2]
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 25°C.
  - Detection Wavelength: 270 nm.[3]
  - Injection Volume: 20 µL.
- Standard Solution Preparation:
  - Prepare a stock solution of **yohimbic acid hydrate** reference standard in methanol at a concentration of 1 mg/mL.
  - Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve a concentration range of 1 µg/mL to 100 µg/mL.
- Sample Preparation:
  - Pharmaceutical Formulations: Dissolve the formulation in a suitable solvent, filter, and dilute with the mobile phase to an expected concentration within the calibration range.
  - Biological Samples (e.g., Plasma): Perform a protein precipitation (e.g., with acetonitrile) or a liquid-liquid extraction, evaporate the solvent, and reconstitute the residue in the mobile phase.
- Analysis:
  - Inject the standard solutions to generate a calibration curve.
  - Inject the prepared sample solutions.

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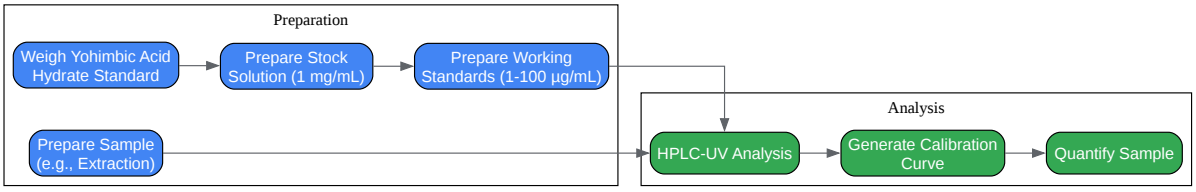
- Quantify the amount of yohimbic acid in the samples by comparing the peak area to the calibration curve.

3.1.2. Method Validation Parameters (Representative Data)

The following table presents typical validation parameters for an HPLC-UV method for a related compound, which should be established specifically for **yohimbic acid hydrate**.

Parameter	Typical Value
Linearity (R^2)	> 0.999
Limit of Detection (LOD)	5.44 x 10^{-7} g/mL[4]
Limit of Quantification (LOQ)	1.65 x 10^{-6} g/mL[4]
Accuracy (% Recovery)	98.68% ± 2.03%[4]
Precision (% RSD)	< 2%

Experimental Workflow for HPLC Analysis



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Caption: Workflow for the quantification of yohimbic acid using HPLC-UV.

Biological Applications

Yohimbic acid exhibits vasodilatory action and is a subject of research for conditions such as osteoarthritis.[1] As a reference standard, it can be used to investigate its biological activity and mechanism of action.

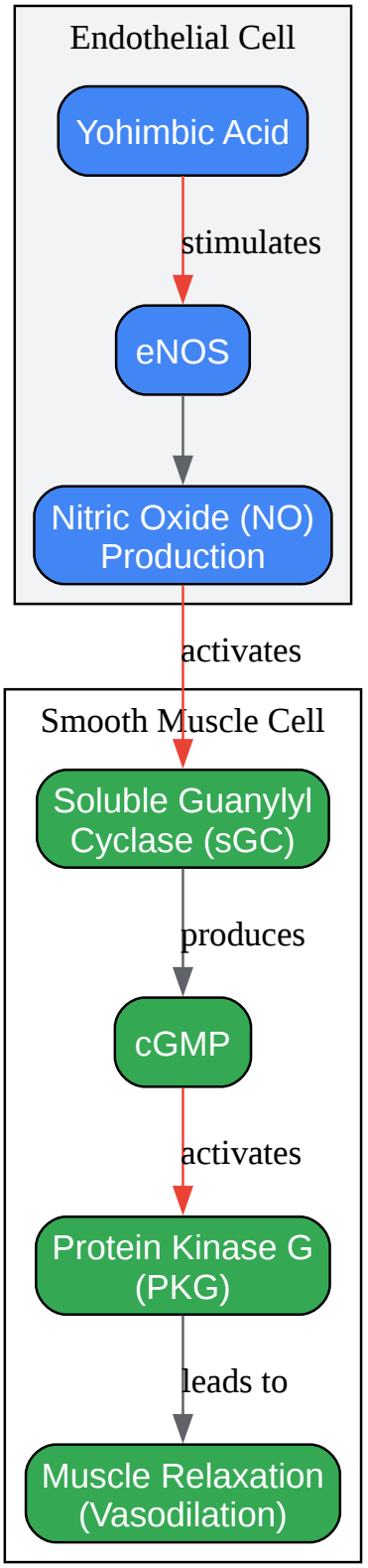
Investigating Vasodilation via the Nitric Oxide (NO) - cGMP Pathway

The vasodilatory effect of many compounds is mediated through the nitric oxide (NO) signaling pathway in vascular smooth muscle cells. It is plausible that yohimbic acid exerts its effects through this pathway.

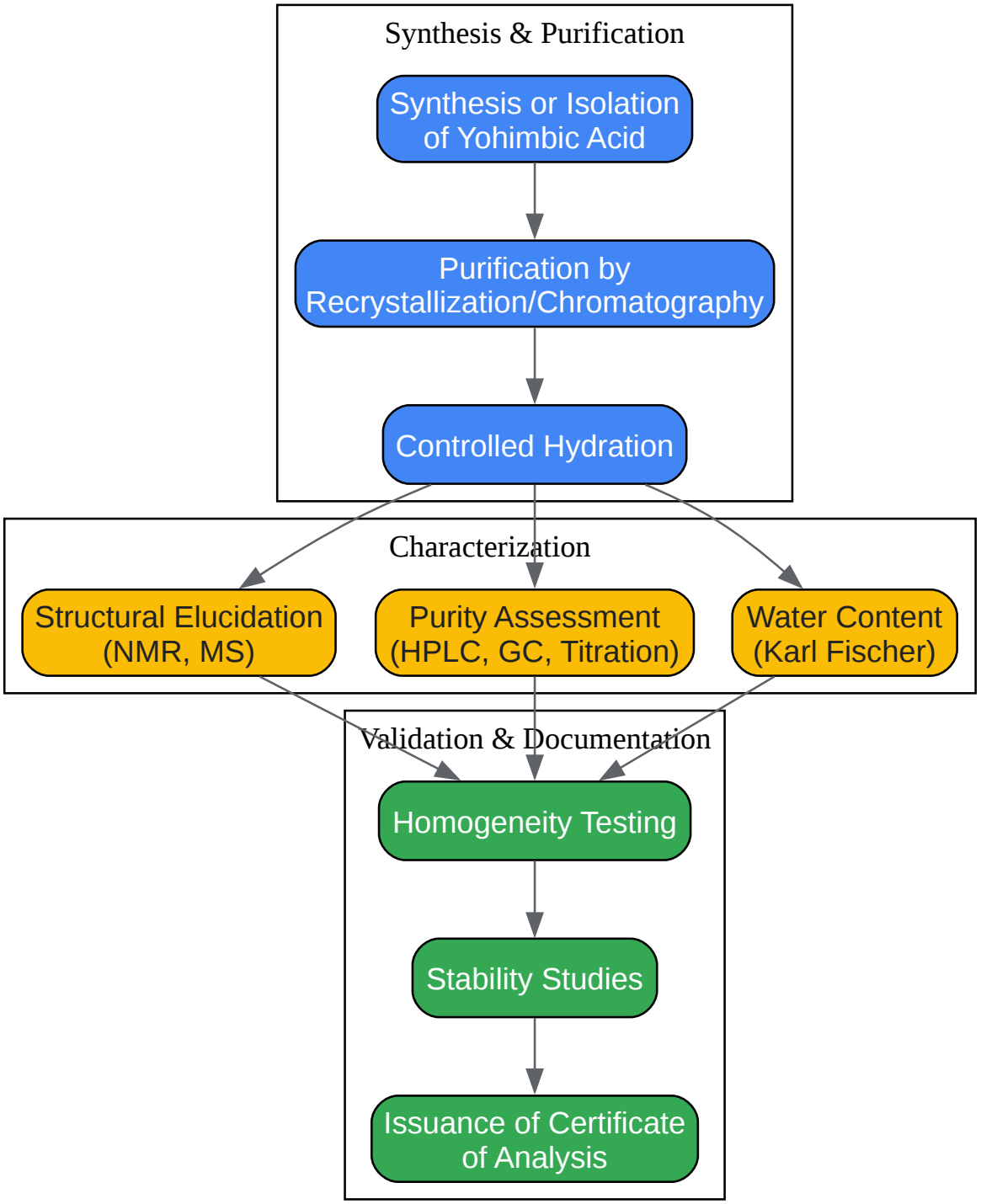
4.1.1. Proposed Signaling Pathway

Yohimbic acid may stimulate endothelial cells to produce NO, which then diffuses to adjacent smooth muscle cells. In the smooth muscle cells, NO activates soluble guanylyl cyclase (sGC), leading to an increase in cyclic guanosine monophosphate (cGMP). Elevated cGMP levels activate protein kinase G (PKG), which in turn phosphorylates several downstream targets, resulting in a decrease in intracellular calcium and smooth muscle relaxation (vasodilation).[5]

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